

A Comparative Analysis of Spectroscopic and Crystallographic Techniques for Drug Development Professionals

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Compound of Interest

Compound Name: 3-(1,3-Benzodioxol-5-yl)-2-oxopropanoic acid

CAS No.: 884-18-4

Cat. No.: B11943560

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Introduction

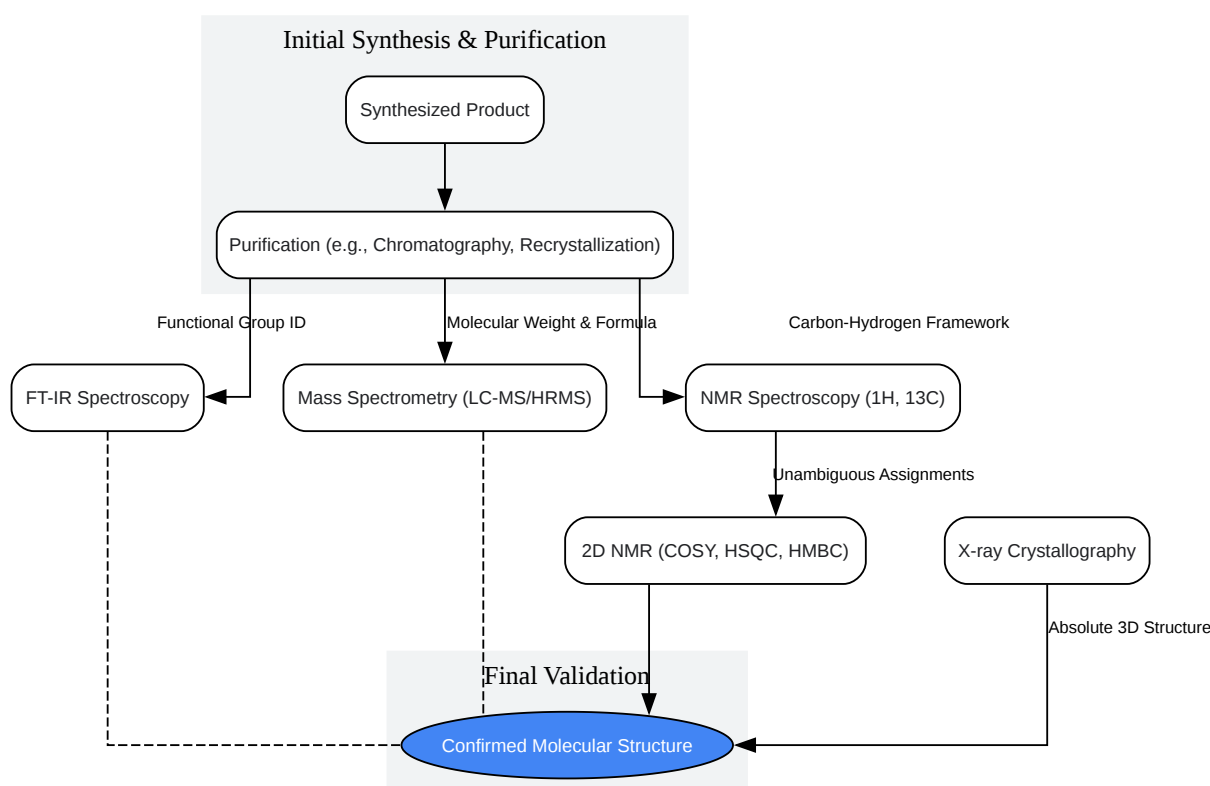
Derivatives of **3-(1,3-Benzodioxol-5-yl)-2-oxopropanoic acid** represent a class of compounds with significant potential in medicinal chemistry and drug development. Their core structure, featuring the benzodioxole moiety, is a key pharmacophore in numerous biologically active molecules.^{[1][2]} The presence of an α -keto acid functional group further enhances their chemical reactivity and potential for biological interactions. Given these characteristics, the unambiguous confirmation of their molecular structure is a critical, non-negotiable step in the research and development pipeline. An error in structural assignment can lead to misinterpreted biological data, wasted resources, and significant delays in development.

This guide provides a comprehensive comparison of the primary analytical techniques used to confirm the structure of these derivatives. It is designed for researchers, scientists, and drug development professionals, offering not just procedural steps but also the underlying scientific rationale for each method. We will explore how Nuclear Magnetic Resonance (NMR)

spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and single-crystal X-ray Crystallography provide complementary information, culminating in a self-validating system for absolute structural elucidation.

The Synergy of Analytical Techniques: A Workflow Overview

No single technique provides a complete structural picture. True confidence in a molecular structure is achieved by integrating data from multiple, orthogonal methods. The typical workflow involves a tiered approach, starting with rapid, routine analyses and progressing to more definitive, intensive methods as required.



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Caption: Workflow for Structural Elucidation.

Mass Spectrometry (MS): The First Step in Identification

Mass spectrometry is an indispensable tool that provides the molecular weight and, with high-resolution instruments, the molecular formula of a compound.^{[3][4]} This is often the first piece of analytical data obtained, confirming that the synthetic reaction has produced a product of the expected mass.

Causality in Experimental Choice: ESI vs. EI

For a polar, non-volatile molecule like **3-(1,3-benzodioxol-5-yl)-2-oxopropanoic acid**, Electrospray Ionization (ESI) is the preferred method over Electron Ionization (EI). ESI is a "soft" ionization technique that typically yields the intact molecular ion (e.g., $[M-H]^-$ in negative mode or $[M+H]^+$ in positive mode), minimizing fragmentation and providing a clear reading of the molecular weight.

Protocol: High-Resolution Mass Spectrometry (HRMS) via ESI

- **Sample Preparation:** Dissolve approximately 0.1 mg of the purified compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile/water).
- **Instrument Setup:** Calibrate the mass spectrometer (e.g., a TOF or Orbitrap analyzer) using a known standard to ensure high mass accuracy.
- **Method Parameters (Negative Ion Mode):**
 - Ionization Mode: ESI-
 - Capillary Voltage: 2.5-3.5 kV
 - Source Temperature: 120-150 °C

- Nebulizer Gas (N₂): Set to manufacturer's recommendation.
- Mass Range: m/z 50-500
- Data Acquisition: Infuse the sample solution directly or via an LC system into the mass spectrometer.
- Data Analysis: Determine the exact mass of the [M-H]⁻ ion. Use the instrument's software to predict the molecular formula based on this mass (typically within a 5 ppm error tolerance).

Expected Data & Interpretation

For the parent compound, C₁₀H₈O₅, the expected data would be:

Parameter	Expected Value	Information Gained
Molecular Formula	C ₁₀ H ₈ O ₅	Confirms elemental composition.
Exact Mass	208.0372 g/mol	Foundational for formula prediction.
HRMS (ESI-) [M-H] ⁻	m/z 207.0299	Unambiguous confirmation of molecular weight.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and non-destructive technique that provides a "fingerprint" of the functional groups present in a molecule.^{[5][6]} For our target derivatives, it is exceptionally useful for confirming the presence of the crucial carboxylic acid and ketone moieties.

Causality in Experimental Choice: ATR vs. KBr

Attenuated Total Reflectance (ATR) is now the standard for solid and liquid samples. It requires minimal sample preparation and avoids the potential complications of moisture absorption associated with preparing a potassium bromide (KBr) pellet.

Protocol: FT-IR using ATR

- **Sample Preparation:** Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- **Background Scan:** Run a background spectrum of the clean, empty ATR crystal to subtract atmospheric (CO_2 , H_2O) interference.
- **Sample Scan:** Lower the ATR press and apply consistent pressure to ensure good contact. Acquire the sample spectrum, typically by co-adding 16 or 32 scans for a good signal-to-noise ratio over a range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Analysis:** Identify the characteristic absorption bands for the expected functional groups.

Expected Data & Interpretation

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Significance for Structure
2500-3300 (very broad)	O-H stretch	Carboxylic Acid	Confirms the presence of the -COOH group. [7]
~1760	C=O stretch	α -Keto group	Indicates the ketone adjacent to the carboxylic acid.
~1710	C=O stretch	Carboxylic Acid (dimer)	Confirms the -COOH group, often seen as a broad band. [7]
~1250 & ~1040	C-O stretch	Benzodioxole	Part of the fingerprint region for the core ring system.
~930	O-CH ₂ -O bend	Benzodioxole	Characteristic vibration for the methylenedioxy bridge.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is the most powerful technique for elucidating the precise carbon-hydrogen framework of an organic molecule.^{[3][4]} ^1H NMR reveals the number of different proton environments and their connectivity, while ^{13}C NMR shows the number of unique carbon environments.

Causality in Experimental Choice: Solvent and 2D Techniques

The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO- d_6) is often ideal for carboxylic acids as it can solubilize the compound and allows the acidic proton to be observed, which might otherwise exchange too rapidly in protic solvents like methanol- d_4 .^[8] When ^1H NMR spectra are complex, 2D NMR techniques (COSY, HSQC, HMBC) are employed to definitively assign protons and carbons and establish long-range connectivity.

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- ^1H NMR Acquisition:
 - Acquire a standard proton spectrum.
 - Typical parameters: 400-600 MHz spectrometer, 16-32 scans, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - This requires more time due to the low natural abundance of ^{13}C . Typical parameters: 128 or more scans, wider spectral width.
- Data Analysis:

- ^1H NMR: Analyze chemical shift (δ), integration (proton ratio), and multiplicity (splitting pattern).
- ^{13}C NMR: Analyze the chemical shift of each unique carbon.

Expected Data & Interpretation for 3-(1,3-Benzodioxol-5-yl)-2-oxopropanoic acid

The diagram below illustrates the expected proton and carbon environments.

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Caption: Key ^1H and ^{13}C NMR structural assignments.

^1H NMR (400 MHz, DMSO-d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~13.5 (very broad)	s	1H	H-a (-COOH)	Highly deshielded acidic proton, characteristic of carboxylic acids. [8] [9]
~7.05	d	1H	H-d	Aromatic proton ortho to the side chain.
~6.95	s	1H	H-e	Aromatic proton between two oxygen substituents.
~6.90	d	1H	H-c	Aromatic proton meta to the side chain.
~6.05	s	2H	H-f (-OCH ₂ O-)	Characteristic singlet for the methylenedioxy protons. [10]
~3.80	s	2H	H-b (-CH ₂ -)	Methylene protons adjacent to the aromatic ring and ketone.

¹³C NMR (100 MHz, DMSO-d₆):

Chemical Shift (δ , ppm)	Assignment	Rationale
~195	C-2 (Ketone C=O)	Typical chemical shift for an α -keto carbonyl carbon.
~165	C-1 (Acid C=O)	Downfield shift characteristic of a carboxylic acid carbon. [7] [11]
~148, ~147	C-7, C-8	Aromatic carbons attached to oxygen.
~128	C-5	Aromatic carbon bearing the side chain.
~124, ~110, ~109	C-6, C-9, C-10	Remaining aromatic CH carbons.
~102	C-11 (-OCH ₂ O-)	Signature chemical shift for the methylenedioxy carbon. [10]
~40	C-3 (-CH ₂ -)	Aliphatic carbon adjacent to a carbonyl and aromatic ring.

X-ray Crystallography: The Definitive Answer

When a compound can be grown as a high-quality single crystal, X-ray crystallography provides an unambiguous, three-dimensional map of the atoms in the molecule.[\[12\]](#)[\[13\]](#) It is considered the "gold standard" for structural proof, as it directly visualizes atomic positions and connectivity, confirming stereochemistry and conformation.[\[14\]](#)

Causality in Experimental Choice

This technique is pursued when absolute structural confirmation is required, especially for novel scaffolds, when stereocenters are present, or when other spectroscopic data are ambiguous. The primary limitation is the need to grow a suitable single crystal, which can be a significant challenge.[\[15\]](#)

Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals of the compound. This is a process of trial and error, using techniques like slow evaporation, vapor diffusion, or cooling of a saturated solution in various solvents.
- **Crystal Mounting:** Select a high-quality crystal (clear, well-defined faces, no cracks) and mount it on a goniometer head.
- **Data Collection:** Place the mounted crystal in a diffractometer. A beam of monochromatic X-rays is directed at the crystal, which is rotated to collect a diffraction pattern from all possible orientations.^[12]
- **Structure Solution and Refinement:** The diffraction data (a series of spots of varying intensity) is processed computationally.
 - The electron density map is calculated from the diffraction pattern.
 - Atoms are fitted into the electron density map.
 - The model is refined to achieve the best fit with the experimental data, resulting in a final structure with precise bond lengths, bond angles, and thermal parameters.

Expected Data & Interpretation

The output is a detailed crystallographic information file (CIF) and a 3D model of the molecule. This data confirms:

- **Connectivity:** The exact bonding arrangement of all atoms.
- **Bond Lengths and Angles:** Provides real, measured values that can be compared to theoretical models.
- **Planarity:** Confirms the planarity of the benzodioxole and aromatic rings.
- **Intermolecular Interactions:** Reveals how molecules pack in the solid state, including hydrogen bonding from the carboxylic acid.

Conclusion: A Triad of Trustworthy Validation

Confirming the structure of **3-(1,3-Benzodioxol-5-yl)-2-oxopropanoic acid** derivatives requires a multi-faceted analytical approach. Each technique provides a unique and essential piece of the structural puzzle.

- Mass Spectrometry validates the elemental formula.
- IR Spectroscopy confirms the presence of key functional groups.
- NMR Spectroscopy maps the carbon-hydrogen skeleton and establishes connectivity.
- X-ray Crystallography provides the ultimate, unambiguous 3D structure.

By integrating the data from these methods, researchers can build a self-validating dossier for their compounds, ensuring the scientific integrity of subsequent biological and pharmacological studies. This rigorous approach is fundamental to the principles of expertise, authoritativeness, and trustworthiness (E-E-A-T) in modern drug discovery and development.

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